

# Personal protective equipment for handling Evogliptin

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## Compound of Interest

Compound Name: Evogliptin

Cat. No.: B1263388

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## Essential Safety and Handling Guide for Evogliptin

This document provides immediate, essential safety and logistical information for handling **Evogliptin** in a laboratory setting. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe handling, storage, and disposal of this compound.

## Exposure Controls and Personal Protection

When handling **Evogliptin**, engineering controls and personal protective equipment (PPE) are critical to minimize exposure. Ensure adequate ventilation and provide accessible safety showers and eye wash stations[1][2][3]. The recommended PPE is summarized below.

Table 1: Personal Protective Equipment (PPE) for Handling **Evogliptin**

Protection Type	Recommended Equipment	Citation(s)
Eye Protection	Safety goggles with side-shields.	[1][2][3]
Hand Protection	Protective gloves (impervious).	[1][2][3]
Skin and Body	Impervious clothing.	[1][2][3]

| Respiratory | A suitable respirator should be used, especially when engineering controls are insufficient or when dust/aerosol formation is likely. |[1][2][3] |

Note: The Safety Data Sheets reviewed indicate that this product contains no substances with established occupational exposure limit values|[1][2][3].

## Safe Handling and Storage Protocols

Precautions for Safe Handling:

- Avoid contact with skin, eyes, and clothing|[1][2][3].
- Prevent the formation of dust and aerosols|[1][2][3].
- Do not breathe vapors, mist, dust, or gas|[1][2].
- Work exclusively in areas equipped with appropriate exhaust ventilation|[1][2][3].
- Wash hands thoroughly after handling|[3].
- Do not eat, drink, or smoke in work areas|[3].

Conditions for Safe Storage:

- Keep containers tightly sealed|[1][2][3].
- Store in a cool, dry, and well-ventilated area|[1][2][3].
- Protect from direct sunlight and sources of ignition|[1][2][3].
- Recommended storage temperatures: 4°C for the compound, but can be stored at -20°C (powder) or -80°C (in solvent)[2][3].
- Incompatible materials include strong acids/alkalis and strong oxidizing/reducing agents[2][3].

## First Aid Measures

In case of exposure, follow these immediate first aid procedures.

Table 2: First Aid Procedures for **Evogliptin** Exposure

Exposure Route	First Aid Instructions	Citation(s)
Inhalation	Immediately move the person to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR) but avoid mouth-to-mouth resuscitation.	[1][2]
Skin Contact	Rinse the skin thoroughly with large amounts of water. Remove any contaminated clothing and shoes. Seek medical attention.	[1][2]
Eye Contact	Immediately flush eyes with large amounts of water, separating eyelids with fingers to ensure complete flushing. Remove contact lenses if present. Promptly seek medical attention.	[1][2]

| Ingestion | Wash out the mouth with water. Do NOT induce vomiting. Call a physician for guidance. |[2][3] |

## Accidental Release and Spill Management

In the event of a spill, a systematic approach is necessary to ensure safety and proper containment.

Personal Precautions:

- Wear full personal protective equipment as detailed in Table 1[1][2].

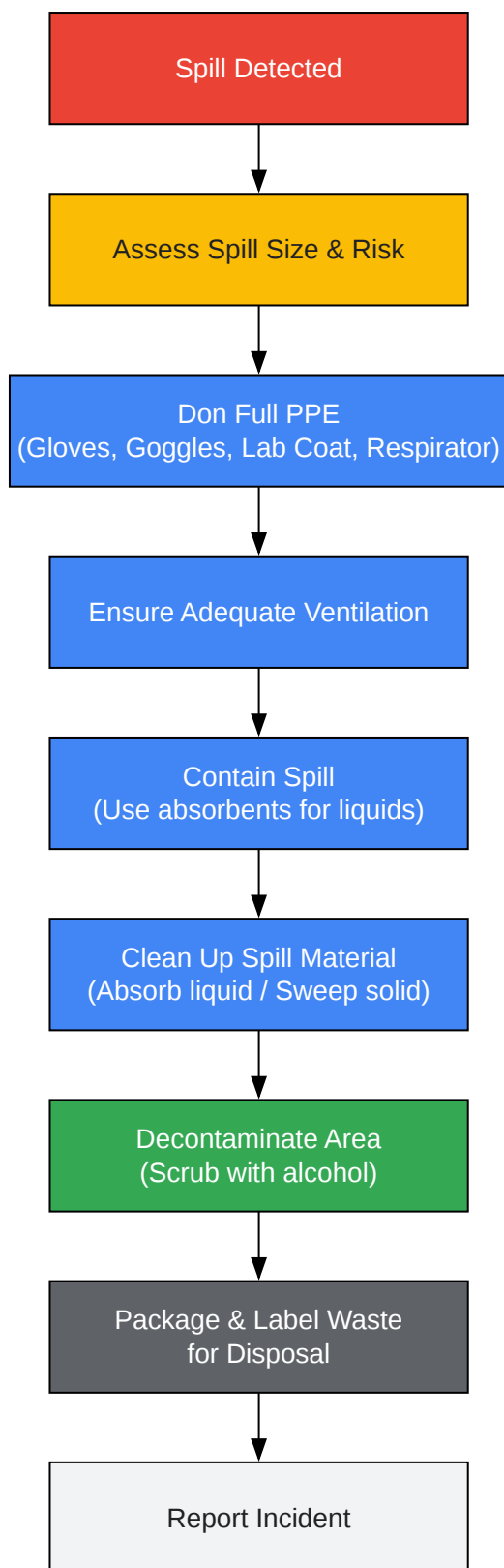
- Ensure adequate ventilation and evacuate personnel to safe areas if necessary[1][2].

#### Environmental Precautions:

- Prevent the substance from entering drains or water courses[1][2].

#### Cleanup Protocol:

- Contain the spill to prevent further leakage[1][2].
- For liquid spills, absorb the solution with a finely-powdered, liquid-binding material such as diatomite or universal binders[1][2]. For solid spills, carefully sweep or scoop the material, avoiding dust generation.
- Decontaminate surfaces and equipment by scrubbing with alcohol[1][2].
- Collect all contaminated materials, including the absorbent, into a sealed container for proper disposal[1][2][3].



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Workflow for handling an **Evogliptin** spill.

## Disposal Plan

All waste materials containing **Evogliptin** must be treated as chemical waste.

- Dispose of contents and containers at an approved waste disposal plant[3].
- Do not dispose of the material in household trash or down the drain[1][2].
- Follow all local, state, and federal regulations for pharmaceutical waste disposal. It is recommended to use a licensed professional waste disposal service.

## Compound Data

The following table summarizes key quantitative data for **Evogliptin**.

Table 3: Physical and Chemical Properties of **Evogliptin**

Property	Value	Citation(s)
CAS Number	<b>1222102-51-3 (for Tartrate)</b>	[2]
	1222102-29-5 (for base)	[3]
Molecular Formula	C23H32F3N3O9 (Tartrate)	[2]
	C19H26F3N3O3 (base)	[3]
Molecular Weight	551.51 g/mol (Tartrate)	[2]
	401.43 g/mol (base)	[3]

| Chemical Stability | Stable under recommended storage conditions. |[2][3] |

Disclaimer: The information provided is based on currently available Safety Data Sheets and is intended as a guide. It should not replace a thorough risk assessment conducted by qualified personnel for specific laboratory procedures.

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